

CAS number and molecular weight of Diundecyl phthalate-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diundecyl phthalate-d4

Cat. No.: B15558424

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Chemical and Physical Properties

The fundamental properties of **Diundecyl phthalate-d4** are summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value
CAS Number	Not explicitly available; the CAS number for the unlabeled compound is 3648-20-2.
Molecular Formula	C ₃₀ H ₄₆ D ₄ O ₄
Molecular Weight	478.74 g/mol [1]
IUPAC Name	diundecyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate[1]

It is important to note that while a specific CAS Registry Number for **Diundecyl phthalate-d4** is not readily found in common chemical databases, the CAS number for its non-deuterated counterpart, Diundecyl phthalate, is 3648-20-2.[2][3][4][5][6] This is a critical distinction for procurement and regulatory purposes. The molecular weight of the deuterated compound is higher than that of the unlabeled version (474.72 g/mol) due to the presence of four deuterium atoms.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com